

Technical Support Center: C.I. Mordant Red 7

Spectrophotometric Analysis

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Compound of Interest

Compound Name: C.I. Mordant Red 7

Cat. No.: B606670

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **C.I. Mordant Red 7** in spectrophotometric analysis.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Mordant Red 7** and what are its primary applications in a laboratory setting?

C.I. Mordant Red 7, also known as Eriochrome Red B, is a monoazo mordant dye.^{[1][2]} Its molecular structure contains functional groups like azo ($-N=N-$) and hydroxyl ($-OH$) that allow it to form stable complexes with metal ions.^[1] While traditionally used for dyeing textiles like wool and silk^{[2][3][4]}, in a laboratory setting, it can be utilized in analytical chemistry. Its properties make it suitable as a pH indicator and for the spectrophotometric quantification of metal ions due to the formation of colored metal-dye complexes.^[1]

Q2: What are the key chemical properties of **C.I. Mordant Red 7** that are relevant to its use in spectrophotometry?

Understanding the chemical properties of **C.I. Mordant Red 7** is crucial for troubleshooting experiments. Key properties include:

- **Solubility:** It is soluble in water, and slightly soluble in ethanol and acetone.^{[2][3][4]} It is insoluble in many other organic solvents.^[2]

- **pH Sensitivity:** The color of **C.I. Mordant Red 7** solutions is pH-dependent. Its aqueous solution is typically yellow to brownish-red. Adding a dilute sulfuric acid turns it red-orange, while a strong caustic solution turns it brilliant red.[2][3]
- **Complex Formation:** As a mordant dye, it readily forms complexes with metal ions. The stability and color of these complexes are central to its application in quantifying metals. The specific metal ion can influence the final color.[1]
- **Stability:** For short-term storage (days to weeks), it should be kept in a dry, dark place at 0 - 4°C. For long-term storage (months to years), it is recommended to store it at -20°C.[1]

Q3: Are there any known safety precautions for handling **C.I. Mordant Red 7**?

Yes, **C.I. Mordant Red 7** is irritating to the eyes, respiratory system, and skin.[3] It is important to handle the compound in a well-ventilated area and use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3]

Troubleshooting Guide

This guide addresses common issues encountered during spectrophotometric analysis using **C.I. Mordant Red 7**.

Issue 1: Inconsistent or Non-reproducible Spectrophotometer Readings

Possible Cause	Recommended Solution
pH Fluctuation	The absorbance of C.I. Mordant Red 7 is highly sensitive to pH. Ensure that the pH of your samples and standards is consistent by using a reliable buffer system. Verify the pH of each solution before measurement.
Temperature Variation	Complex formation and dye stability can be temperature-dependent. Allow all solutions to equilibrate to a constant room temperature before measurement.
Incomplete Dissolution	C.I. Mordant Red 7 may not have fully dissolved, leading to scattering of light. Ensure complete dissolution by gentle warming or sonication. Prepare stock solutions in advance and allow them to sit to ensure homogeneity.
Photodegradation	The dye may be sensitive to light. Prepare solutions fresh and store them in amber-colored containers or protect them from light to prevent degradation.

Issue 2: Unexpected Color Changes or Precipitate Formation

Possible Cause	Recommended Solution
Contamination with Metal Ions	The presence of interfering metal ions in your reagents or glassware can lead to the formation of unintended complexes. Use high-purity water and acid-washed glassware. Consider using a chelating agent to mask interfering ions if they cannot be eliminated.
Incorrect pH	Drastic shifts in pH can cause the dye to change color or precipitate. ^{[2][3]} Re-check the pH of your solutions and adjust as necessary with the appropriate acid or base.
Concentration Exceeds Solubility	If the concentration of the dye or the metal-dye complex exceeds its solubility limit in the chosen solvent, precipitation will occur. Try diluting the sample or adjusting the solvent composition.

Issue 3: Low Sensitivity or Poor Signal-to-Noise Ratio

Possible Cause	Recommended Solution
Suboptimal Wavelength	Ensure you are measuring the absorbance at the wavelength of maximum absorbance (λ_{max}) for the specific metal-dye complex you are studying. The λ_{max} will likely differ from that of the free dye. Perform a wavelength scan to determine the optimal λ_{max} for your specific experimental conditions.
Incorrect Reagent Concentrations	The concentration of C.I. Mordant Red 7 or the metal ion may not be in the optimal range for detection. Optimize the concentrations of your reagents to ensure you are working within the linear range of the assay.
Insufficient Incubation Time	The complex formation between C.I. Mordant Red 7 and the metal ion may be slow. Ensure that you are allowing sufficient incubation time for the reaction to reach completion before taking measurements.

Experimental Protocols

Protocol 1: Spectrophotometric Determination of a Metal Ion (e.g., Al^{3+})

This protocol provides a general framework for the quantification of a metal ion using **C.I. Mordant Red 7**.

- Preparation of Reagents:
 - **C.I. Mordant Red 7 Stock Solution (0.1% w/v)**: Dissolve 100 mg of **C.I. Mordant Red 7** in 100 mL of deionized water. Store in a dark bottle at 4°C.
 - **Metal Ion Standard Stock Solution (1000 ppm)**: Prepare a 1000 ppm stock solution of the metal ion of interest (e.g., from AlCl_3) in deionized water.

- Buffer Solution (pH 6.0): Prepare an appropriate buffer solution (e.g., acetate buffer) to maintain a constant pH.
- Preparation of Calibration Curve:
 - Prepare a series of working standards by diluting the metal ion stock solution to concentrations ranging from, for example, 1 to 10 ppm.
 - In a set of 10 mL volumetric flasks, add 1 mL of the **C.I. Mordant Red 7** stock solution and a specific volume of each working standard.
 - Add 2 mL of the buffer solution to each flask.
 - Bring the final volume to 10 mL with deionized water.
 - Allow the solutions to stand for 15 minutes for color development.
 - Measure the absorbance of each solution at the predetermined λ_{max} against a reagent blank (containing all reagents except the metal ion).
 - Plot a calibration curve of absorbance versus concentration.
- Sample Analysis:
 - Prepare the unknown sample in the same manner as the standards.
 - Measure the absorbance of the sample.
 - Determine the concentration of the metal ion in the sample from the calibration curve.

Visualizations

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References

- 1. C.I. Mordant Red 7 | 3618-63-1 | Benchchem [benchchem.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. chembk.com [chembk.com]
- 4. China Biggest Mordant Red 7 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
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